

Technical Properties of Nopco NXZ

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Nopco NXZ

CAS No.: 12794-56-8

Cat. No.: S1824518

[Get Quote](#)

The table below summarizes the core technical data and physical properties of **Nopco NXZ**.

Property	Specification / Value
Composition	Mixture of mineral oil, metallic soap, and nonionic surfactant [1]
Appearance	Light yellowish brown liquid [1]
Chemical Type	Metallic soap-type anti-foaming agent [1]
Ionicity	Nonionic [1]
Specific Gravity	0.89 (at 20°C) [1]
Viscosity	170 mPa·s (at 25°C) [1]
pH	5.1 (2% aqueous dispersion) [1]
Flash Point	174 °C [1]
Dispersibility	Dispersible in water [1]
Hard Water Resistance	Good [1]

Detailed Composition Breakdown

A more detailed breakdown of its molecular composition is available, though some components are proprietary.

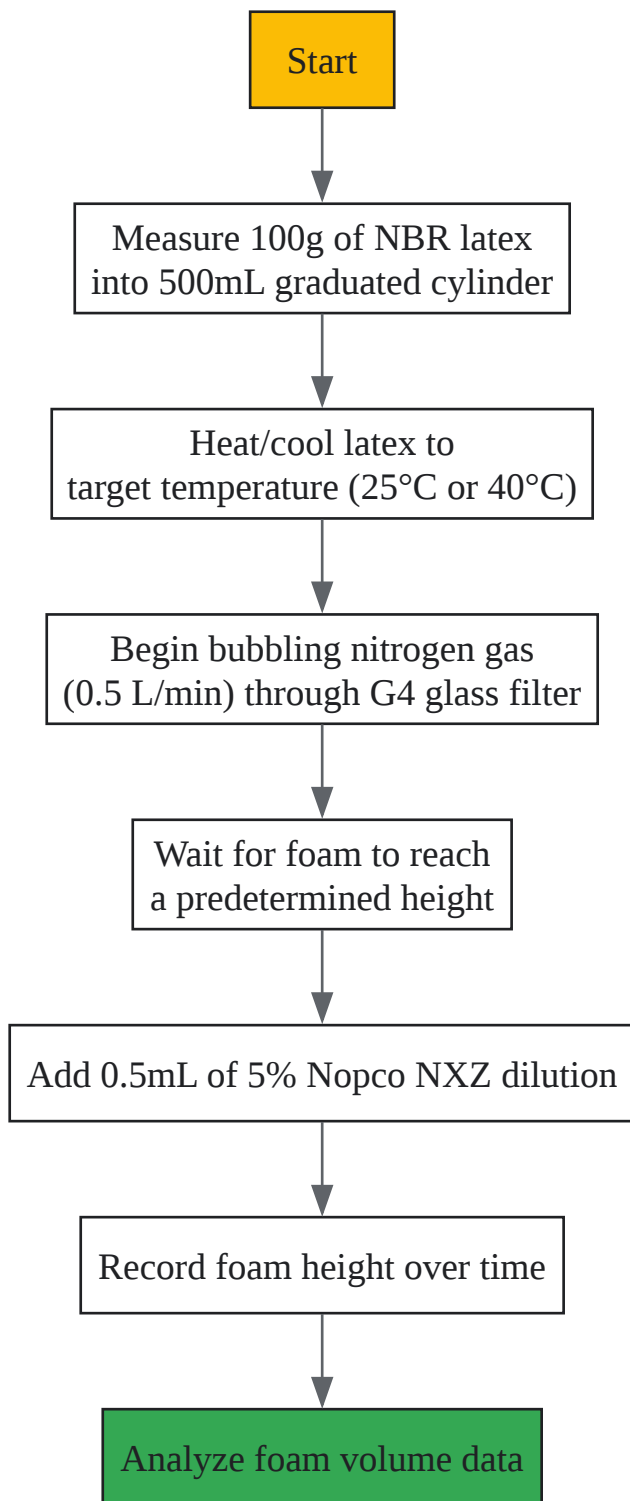
Component	CAS Number (if available)	Weight Percentage
Distillates petroleum hydrotreated heavy naphthenic [2]	64742-52-5 [2]	75.0 - 85.0% [2]
Solvent naphtha petroleum heavy aliphatic [2]	64742-96-7 [2]	5.0 - 10.0% [2]
Metallic Ester (Trade Secret) [2]	-	1.0 - 3.0% [2]
Polyethylene glycol derivative (Trade Secret) [2]	-	1.0 - 3.0% [2]
Proprietary Polyether Polyol (Trade Secret) [2]	-	1.0 - 2.0% [2]

Experimental Evaluation Protocol

The search results provide one standard industry method for evaluating the defoaming performance of **Nopco NXZ**, specifically in latex systems.

Defoaming Performance Test via Diffuser Stone [1]

This method evaluates the product's effectiveness by measuring foam height before and after adding the defoamer.



[Click to download full resolution via product page](#)

Application Guidelines:

- **Typical Usage Level:** It is recommended to use **Nopco NXZ** at a level of **0.1-0.3 mass%** on the solid weight of emulsions and latexes [1].

- **Dilution:** It can be used directly or diluted with water. If diluting, mixing during the process is necessary [1].
- **Storage Handling:** If the product separates after long storage, it should be mixed well before use [1].

Key Applications and Regulatory Information

- **Primary Applications:** **Nopco NXZ** is a defoamer designed for latex and emulsion systems, especially effective in **acrylic, vinyl acetate, or vinyl acetate-acrylic emulsions** [1]. It is also used in water-based paints, inks, adhesives, and water-soluble alkyds [1] [3].
- **Formulation Example:** One search result provided a practical formulation for a "Masonry Restoration Paint," which uses **2.0 kg of Nopco NXZ** per total batch weight of 1170 kg [4].
- **Regulatory Identifiers:**
 - **CAS Registry Number:** 12794-56-8 [5] [6] [2]
 - **Synonym:** Also known as FOAMASTER NXZ [5] [6] [2]

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Series | Defoamers | SAN NOPCO NXZ NOPCO [sannopco.co.jp]
2. Buy Nopco NXZ | 12794-56-8 [smolecule.com]
3. : Chemical Product Information Nopco NXZ [infochems.com]
4. SpecialOne - Responsive HTML5 & CSS3 Premium Theme [sme.in]
5. Nopco NXZ | 12794-56-8 [chemicalbook.com]
6. CAS#: 12794-56-8 • ChemWhat | Database of Chemicals... Nopco NXZ [chemwhat.com]

To cite this document: Smolecule. [Technical Properties of Nopco NXZ]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b1824518#nopco-nxz-technical-data-sheet>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com